

IUPAC name for 1-Methoxy-2-methyl-1-propene-1-ol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methoxy-2-methyl-1-propene-1-ol

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A Technical Guide to Methyl 2-Methylpropanoate

An Analysis of the Nomenclature and Properties of the Stable Ester Tautomer of **1-Methoxy-2-methyl-1-propene-1-ol**

This technical guide is intended for researchers, scientists, and professionals in the field of drug development. It provides a detailed overview of methyl 2-methylpropanoate, a stable chemical compound. The selection of this compound is based on an analysis of the user-provided name, "**1-Methoxy-2-methyl-1-propene-1-ol**," which describes an enol structure. Enols are typically unstable and exist in equilibrium with their more stable keto or ester tautomers. In this case, the stable, isolable tautomer is methyl 2-methylpropanoate. This document will focus on the properties, synthesis, and applications of this stable ester.

Introduction: From Unstable Enol to Stable Ester

The compound name "**1-Methoxy-2-methyl-1-propene-1-ol**" describes a molecule with a hydroxyl group on a double-bonded carbon, which is characteristic of an enol.^{[1][2]} While a PubChem entry exists for this structure, extensive experimental data is lacking, which is typical for a transient species.^[1] Enols readily tautomerize to their more stable carbonyl isomers. The tautomerization of **1-methoxy-2-methyl-1-propene-1-ol** results in the formation of methyl 2-methylpropanoate, a well-documented and commercially available compound.^{[3][4][5][6]}

The relationship between the enol and its stable ester form is a fundamental concept in organic chemistry known as keto-enol tautomerism. This guide will focus on the stable ester, as it is the compound that is typically used in research and industrial applications.

Chemical and Physical Properties

Methyl 2-methylpropanoate, also known as methyl isobutyrate, is a colorless liquid with a characteristic fruity, rum-like, or apple-like odor.^{[3][7]} It is slightly soluble in water but miscible with many common organic solvents.^[3] This compound is found naturally in strawberries and other fruits.^[3]

The key physicochemical properties of methyl 2-methylpropanoate are summarized in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	methyl 2-methylpropanoate	^{[4][5][6]}
Synonyms	Methyl isobutyrate, Isobutyric acid methyl ester	^{[6][8]}
CAS Number	547-63-7	^{[3][4]}
Molecular Formula	C ₅ H ₁₀ O ₂	^{[3][4][5][6]}
Molecular Weight	102.13 g/mol	^{[3][5]}
Density	0.891 g/mL at 25 °C	^[3]
Boiling Point	90 °C	^[3]
Melting Point	-85 °C to -84 °C	^[3]
Flash Point	38°F (approximately 3.3°C)	^[3]
Refractive Index	n ₂₀ /D 1.384	^[3]
Solubility	Slightly soluble in water	^[3]

Experimental Protocols: Synthesis

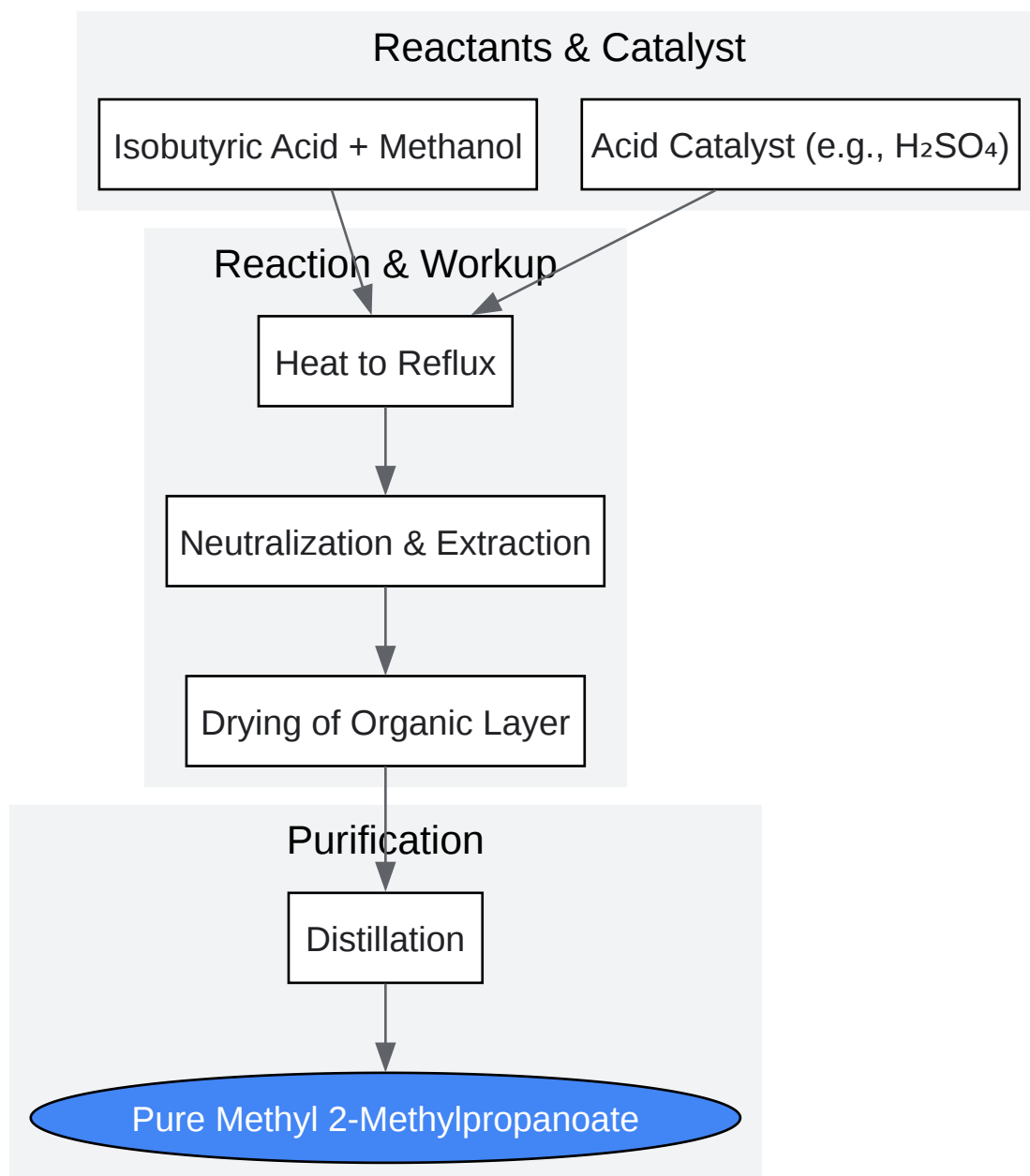
The most common method for the synthesis of methyl 2-methylpropanoate is the direct esterification of isobutyric acid with methanol.^[3] This reaction is typically catalyzed by a strong acid.

Fischer Esterification of Isobutyric Acid:

- Reactants: Isobutyric acid (2-methylpropanoic acid) and methanol.
- Catalyst: A strong acid, such as sulfuric acid (H_2SO_4) or p-toluenesulfonic acid.
- Procedure:
 - Isobutyric acid and an excess of methanol are combined in a round-bottom flask.
 - A catalytic amount of strong acid is added to the mixture.
 - The reaction mixture is heated to reflux for several hours. The progress of the reaction can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
 - Upon completion, the mixture is cooled to room temperature.
 - The excess methanol and the catalyst are removed. This is typically achieved by washing the mixture with water and a mild base (e.g., sodium bicarbonate solution) to neutralize the acid catalyst.
 - The organic layer, containing the methyl 2-methylpropanoate, is separated, dried over an anhydrous drying agent (e.g., magnesium sulfate), and purified by distillation.

A logical workflow for this experimental protocol is illustrated in the diagram below.

Workflow for Fischer Esterification



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A flowchart illustrating the synthesis of methyl 2-methylpropanoate.

Applications in Research and Drug Development

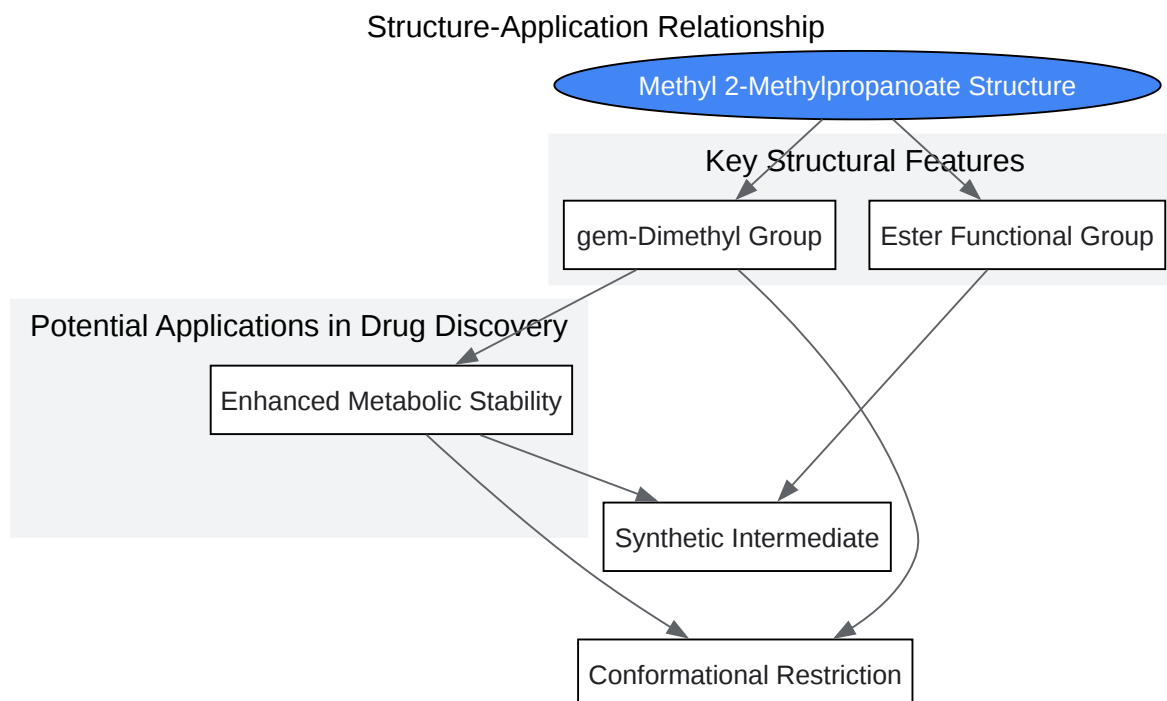
While methyl 2-methylpropanoate itself is not a common active pharmaceutical ingredient, its structural motif, the gem-dimethyl group adjacent to an ester, is of interest in medicinal

chemistry. The introduction of methyl groups can have a significant impact on a molecule's pharmacological properties, a phenomenon sometimes referred to as the "magic methyl" effect.
[9]

Potential Roles and Applications:

- **Scaffold for Synthesis:** The 2-methylpropanoate group can be a starting point or a key intermediate in the synthesis of more complex molecules.[10][11] For instance, it can be a precursor for creating compounds with a gem-dimethyl group, which can enhance metabolic stability or binding affinity.[9]
- **Metabolic Stability:** The gem-dimethyl group can block sites of metabolism, leading to a longer half-life for a drug candidate.
- **Conformational Restriction:** The steric bulk of the methyl groups can lock a molecule into a specific conformation that is more favorable for binding to a biological target.[9]
- **Flavor and Fragrance Industry:** Due to its pleasant fruity odor, methyl 2-methylpropanoate is used as a food flavoring agent and in the fragrance industry.[3][7]

The following diagram illustrates the logical relationship between the structural features of methyl 2-methylpropanoate and its potential applications in drug discovery.



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The influence of structural features on potential applications.

Safety and Handling

Methyl 2-methylpropanoate is a highly flammable liquid and vapor.[3] It should be kept away from sources of ignition, and appropriate safety measures, such as grounding and bonding of containers and receiving equipment, should be taken to prevent static discharge.[12] It can cause irritation to the eyes, skin, and respiratory system.[3]

Handling Precautions:

- Ventilation: Use only in a well-ventilated area.[12][13]

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[12][13]
- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[12][13] Keep away from heat, sparks, open flames, and hot surfaces.[12]
- Spills: In case of a spill, absorb with an inert material and place it in a suitable container for disposal.[13] Avoid breathing vapors.[13]

Conclusion

While the initially named compound, **1-methoxy-2-methyl-1-propene-1-ol**, represents an unstable enol, its stable tautomer, methyl 2-methylpropanoate, is a well-characterized compound with practical applications. For researchers and professionals in drug development, understanding the properties of this stable ester and its potential as a synthetic building block is crucial. Its characteristic gem-dimethyl group can be strategically incorporated into larger molecules to enhance their pharmacological properties. Adherence to proper safety and handling protocols is essential when working with this flammable and irritant compound.

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- To cite this document: BenchChem. [IUPAC name for 1-Methoxy-2-methyl-1-propene-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b065155#iupac-name-for-1-methoxy-2-methyl-1-propene-1-ol]

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